

# Physical and chemical properties of 2-tributylstannylbenzothiazole

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## Compound of Interest

Compound Name: 2-Tributylstannylbenzothiazole

Cat. No.: B169549

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## 2-Tributylstannylbenzothiazole: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-tributylstannylbenzothiazole**, a versatile organotin reagent with significant applications in organic synthesis. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide draws upon established principles of organotin chemistry and the known reactivity of related benzothiazole and tributylstannane derivatives to offer a robust predictive profile.

### Core Properties and Data

While specific experimental values for **2-tributylstannylbenzothiazole** (CAS Registry Number: 105455-58-7) are not extensively reported, its physical and chemical characteristics can be inferred from analogous compounds and general principles of organic chemistry.

Table 1: Estimated Physicochemical Properties of **2-Tributylstannylbenzothiazole**

Property	Estimated Value/Characteristic	Notes
Molecular Formula	C <sub>19</sub> H <sub>31</sub> NSn	
Molecular Weight	424.16 g/mol	
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Based on similar organotin compounds.
Boiling Point	> 200 °C at reduced pressure	Organotin compounds of this molecular weight typically have high boiling points and are often purified by vacuum distillation.
Solubility	Soluble in common organic solvents (e.g., THF, toluene, dichloromethane). Insoluble in water.	Characteristic of organotin compounds.
Stability	Stable under inert atmosphere. Sensitive to strong acids and oxidizing agents.	The tin-carbon bond can be cleaved by electrophiles.

Note: The data presented in Table 1 are estimations and should be used as a guideline. Experimental determination is recommended for precise values.

## Synthesis and Experimental Protocols

The synthesis of **2-tributylstannylbenzothiazole** typically involves the reaction of a lithiated benzothiazole intermediate with tributyltin chloride. While a specific, detailed protocol for this exact compound is not readily available, a general and reliable method can be adapted from procedures for similar organostannanes.

### General Experimental Protocol for the Synthesis of 2-Tributylstannylbenzothiazole

## Materials:

- Benzothiazole
- n-Butyllithium (n-BuLi) in hexanes
- Tributyltin chloride ( $\text{Bu}_3\text{SnCl}$ )
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether or hexanes for workup
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Inert gas (Argon or Nitrogen)

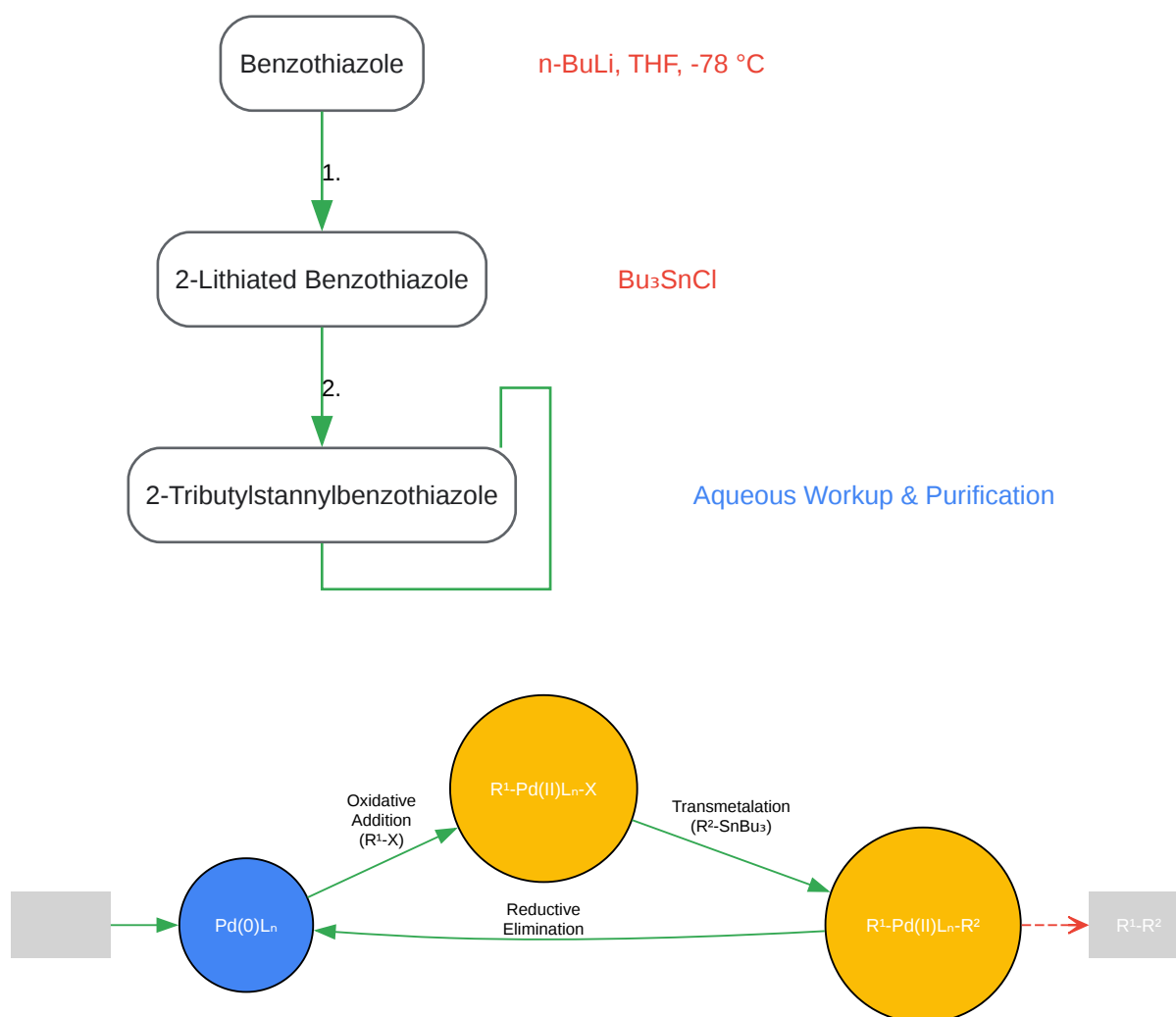
## Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a rubber septum, and a nitrogen/argon inlet is charged with a solution of benzothiazole in anhydrous THF. The solution is cooled to  $-78\text{ }^{\circ}\text{C}$  in a dry ice/acetone bath.
- **Lithiation:** n-Butyllithium (1.1 equivalents) is added dropwise to the stirred solution via syringe, maintaining the temperature at  $-78\text{ }^{\circ}\text{C}$ . The reaction mixture is stirred at this temperature for 1-2 hours. The formation of the 2-lithiated benzothiazole can be monitored by the color change of the solution.
- **Stannylation:** Tributyltin chloride (1.2 equivalents) is added dropwise to the reaction mixture at  $-78\text{ }^{\circ}\text{C}$ . The mixture is then allowed to warm slowly to room temperature and stirred overnight.
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate. The aqueous layer is extracted with diethyl ether or hexanes. The

combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, and filtered.

- Purification: The solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography on silica gel to yield **2-tributylstannylbenzothiazole**.

Diagram 1: Synthesis of **2-Tributylstannylbenzothiazole**



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